

Application Notes and Protocols: Formulating Unsaturated Polyester Resins with Antiblaze 100

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to formulating flame-retardant unsaturated polyester resins (UPR) using **Antiblaze 100**, a chlorinated phosphate ester flame retardant. The following sections detail the chemical background, formulation guidelines, experimental protocols for testing, and expected performance data.

Introduction to Antiblaze 100 in Unsaturated Polyester Resins

Antiblaze 100, chemically known as P,P'-[2,2-bis(chloromethyl)-1,3-propanediyl] Phosphoric Acid P,P,P',P'-tetrakis(2-chloroethyl) Ester, is an additive flame retardant effective in unsaturated polyester resins. Its efficacy stems from the synergistic action of phosphorus and chlorine. During combustion, phosphorus promotes the formation of a protective char layer in the condensed phase, while both phosphorus and chlorine compounds can act as radical scavengers in the gas phase, inhibiting the chemical reactions of burning.[1] The additive nature of Antiblaze 100 allows for its physical incorporation into the resin matrix before curing. [1]

Formulation Guidelines and Performance Data

The following tables summarize quantitative data from studies on halogenated and phosphorus-containing flame retardants in UPR. While specific data for **Antiblaze 100** is



limited in publicly available literature, the data for similar chlorinated and phosphate-based flame retardants provide a strong indication of expected performance.

Table 1: Physical and Chemical Properties of Antiblaze 100

Property	Value
Chemical Name	P,P'-[2,2-bis(chloromethyl)-1,3-propanediyl] Phosphoric Acid P,P,P',P'-tetrakis(2-chloroethyl) Ester[2]
CAS Number	38051-10-4[2]
Molecular Formula	C13H24Cl6O8P2[2]
Molecular Weight	582.99 g/mol [2]
Appearance	Colorless to Yellow Oil[3]
Density	~1.464 g/cm³[4]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, Methanol[3]

Table 2: Example Formulations of Flame-Retardant Unsaturated Polyester Resins



Formulati on ID	UPR Type	Styrene Content (wt%)	Flame Retardant	Loading (wt%)	Initiator (phr)	Promoter (phr)
UPR- Control	Orthophtha lic	35	None	0	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-1	Orthophtha lic	35	Chlorinated Paraffin	15	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-2	Isophthalic	30	Triallyl Phosphate (TAP)	10	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-3	Isophthalic	30	Diethylene Glycol Mod. TAP	10	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-4	Orthophtha lic	35	Ammonium Polyphosp hate (APP)	18	1.0 (MEKP)	0.2 (Cobalt Naph.)

Note: This table is a composite based on typical UPR formulations.[1][5] Specific loading levels of **Antiblaze 100** should be determined empirically, starting with ranges of 10-20 wt%.

Table 3: Fire Performance Data of Flame-Retardant UPR Formulations



Formulati on ID	Flame Retardant	Loading (wt%)	UL 94 Rating (3.2 mm)	LOI (%)	PHRR (kW/m²)	THR (MJ/m²)
UPR- Control	None	0	No Rating	~21-23[6] [7]	~792[8]	-
UPR-FR-2	Triallyl Phosphate (TAP)	10	V-0[1]	28[1]	-	-
UPR-FR-3	Diethylene Glycol Mod. TAP	10	V-0[1]	29[1]	-	-
UPR-FR-4	Ammonium Polyphosp hate (APP)	18	V-0[1]	29.8[1]	Reduced by 61%	Reduced by 42%
UPR-FR-5	DOPO-N	30	V-1[6]	30.8[6]	Reduced by 60.7%	Reduced by 48.3%

Note: PHRR (Peak Heat Release Rate) and THR (Total Heat Release) reductions are relative to the control resin. Data is compiled from various phosphorus-based flame retardants to provide a performance benchmark.[1][6][8]

Experimental ProtocolsPreparation of Flame-Retardant UPR Samples

This protocol describes the general procedure for preparing cast samples of unsaturated polyester resin containing **Antiblaze 100**.

- Resin Preparation: To a suitable mixing vessel, add the required amount of unsaturated polyester resin and styrene monomer (if not pre-mixed).
- Flame Retardant Incorporation: Add the desired weight percentage of **Antiblaze 100** to the resin mixture. Mix thoroughly with a mechanical stirrer at a low to medium speed (e.g., 200-500 rpm) for 10-15 minutes to ensure a homogeneous dispersion.



- Initiator and Promoter Addition: Add the promoter (e.g., cobalt naphthenate) to the mixture and stir for 2-3 minutes. Subsequently, add the initiator (e.g., methyl ethyl ketone peroxide -MEKP) and continue stirring for another 2-3 minutes.[5]
- Degassing: Place the mixture in a vacuum chamber to remove any entrapped air bubbles until the bubbling subsides.
- Casting: Pour the degassed resin mixture into a pre-heated mold of the desired dimensions for the specific test (e.g., 125 x 12.7 x 3.2 mm for UL 94).
- Curing: Cure the cast samples in an oven. A typical curing cycle is 1 hour at 80°C, followed by 2 hours at 100°C, and a final post-cure of 1 hour at 120°C.[6] Allow the samples to cool to room temperature before demolding.
- Conditioning: Condition the samples at $23 \pm 2^{\circ}$ C and $50 \pm 5\%$ relative humidity for at least 48 hours before testing.

Fire Performance Testing

The following standard test methods are recommended for evaluating the flame retardancy of the prepared UPR samples.

- UL 94 Vertical Burn Test (ASTM D3801):
 - Mount a conditioned specimen (125 x 12.7 x 3.2 mm) vertically.
 - Apply a calibrated flame to the bottom edge of the specimen for 10 seconds and then remove.
 - Record the afterflame time (t1).
 - Immediately re-apply the flame for another 10 seconds and remove.
 - Record the second afterflame time (t2) and the afterglow time.
 - Observe for any flaming drips that ignite a cotton patch placed below the specimen.
 - Classify the material as V-0, V-1, or V-2 based on the UL 94 criteria.

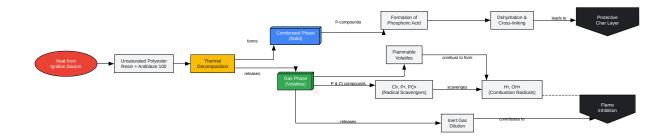


- Limiting Oxygen Index (LOI) Test (ASTM D2863):
 - Place a conditioned specimen in a vertical glass chimney.
 - Introduce a controlled mixture of oxygen and nitrogen into the chimney from the bottom.
 - Ignite the top of the specimen.
 - Determine the minimum oxygen concentration that just supports flaming combustion for three minutes or consumption of 50 mm of the specimen length.[9]
 - The LOI is expressed as the volume percentage of oxygen.
- Cone Calorimetry (ASTM E1354):
 - Expose a 100 x 100 x 3 mm specimen to a specified irradiative heat flux (e.g., 35 or 50 kW/m²).[10]
 - A spark igniter is used to ignite the pyrolysis gases.
 - Continuously measure parameters such as time to ignition (TTI), heat release rate (HRR), peak heat release rate (PHRR), total heat release (THR), and mass loss rate.[11]

Visualizations

Flame Retardant Mechanism of Antiblaze 100 in UPR



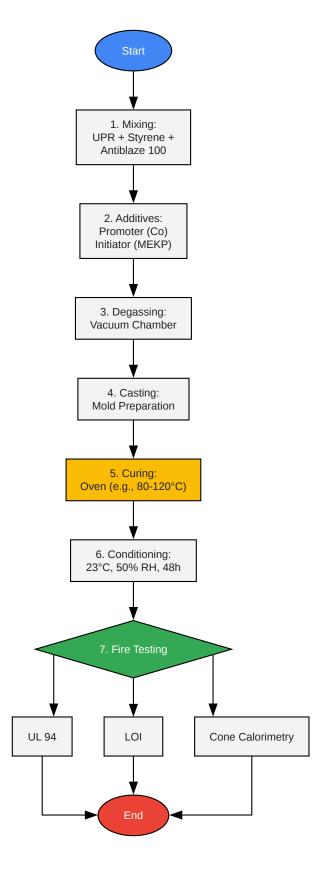


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Caption: Mechanism of action for Antiblaze 100 in UPR.

Experimental Workflow for UPR Formulation and Testing





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Caption: Workflow for preparing and testing flame-retardant UPR.



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